

An In-depth Technical Guide to the Physicochemical Properties of Sulfadiazine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sulfadiazine

Cat. No.: B1682646

[Get Quote](#)

This technical guide provides a comprehensive overview of the core physicochemical properties of **sulfadiazine**, an established sulfonamide antibiotic. The information is tailored for researchers, scientists, and drug development professionals, offering quantitative data, detailed experimental methodologies, and visual representations of key concepts to support research and development activities.

Core Physicochemical Data

The fundamental physicochemical characteristics of **sulfadiazine** are crucial for understanding its behavior in biological systems and for the design of effective drug delivery systems. These properties influence its absorption, distribution, metabolism, and excretion (ADME) profile.

Property	Value	Reference
CAS Number	68-35-9	[1] [2] [3] [4] [5] [6] [7] [8]
Molecular Formula	C ₁₀ H ₁₀ N ₄ O ₂ S	[1] [2] [6] [7]
Molecular Weight	250.28 g/mol	[1] [2] [6] [7]
Appearance	White or white-like, odorless, crystalline powder. It may darken upon exposure to light.	[1] [9] [10]

A summary of the key quantitative physicochemical properties of **sulfadiazine** is presented below. These values are critical for computational modeling and predictive analysis in drug development.

Parameter	Value(s)	Reference
Melting Point	252-256 °C (with decomposition)	[1] [6] [9] [10]
253 °C (with decomposition)	[1] [5] [11]	
255.5 °C (with decomposition)	[2]	
pKa	6.3	[1] [9] [11]
6.36	[2]	
2.21 (Uncertain)	[1] [11]	
6.8 (experimentally determined for the sulfonamide group)	[12]	
LogP (Octanol/Water Partition Coefficient)	-0.09	[2]
-0.2	[2]	
BCS Classification	Class 4/3	[1] [11]

Solubility Profile

The solubility of **sulfadiazine** is a critical factor influencing its bioavailability. It is characterized by its low solubility in water, which can present challenges in formulation development.

Condition	Solubility	Reference
Water at 25 °C	77 mg/L	[2]
67.13 mg/L	[1] [11]	
1:13,000	[1] [9] [11]	
Water at 37 °C	1:8,100	[1] [9] [11]
Water at pH 5.5 (37 °C)	13 mg/100 ml	[10]
Water at pH 7.5 (37 °C)	200 mg/100 ml	[10]
Boiling Water	1:60	[1] [9]
Human Serum at 37 °C	1:620	[1] [9] [11]

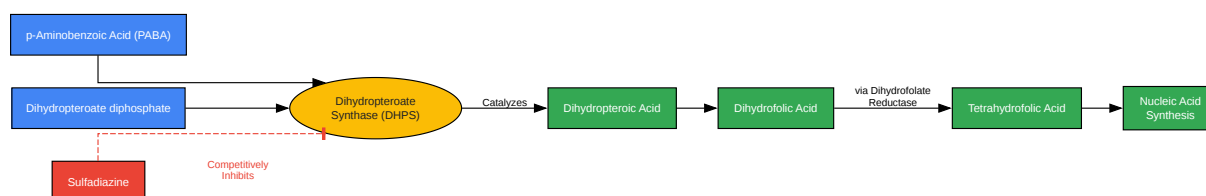
Solvent	Solubility	Reference
Ethanol	Slightly soluble	[1] [9]
Approximately 0.3 mg/ml	[3]	
Acetone	Slightly soluble	[1] [9]
Chloroform	Insoluble	[1] [9]
Ether	Insoluble	[1] [9]
Dimethyl Sulfoxide (DMSO)	Soluble	[1] [3] [11]
Approximately 50 mg/ml	[3]	
Dimethyl Formamide (DMF)	Approximately 50 mg/ml	[3]
Dilute Mineral Acids	Readily soluble	[1] [9] [11]
Sodium Hydroxide Solution	Readily soluble	[1] [9]
Ammonia Solution	Readily soluble	[1] [9]

Crystal Structure

The solid-state properties of **sulfadiazine** are important for its stability and dissolution characteristics. **Sulfadiazine** can exist in different crystalline forms, including solvates.[13] The crystal structure of silver **sulfadiazine**, a common topical formulation, has been determined by X-ray crystallography to be monoclinic, with the space group $P2_1/c$. [14] The sodium salt of **sulfadiazine** also has a determined crystal structure.[15]

Mechanism of Action: Inhibition of Folic Acid Synthesis

Sulfadiazine exerts its antibacterial effect by acting as a competitive inhibitor of the enzyme dihydropteroate synthase (DHPS). This enzyme is essential for the synthesis of dihydrofolic acid, a precursor to tetrahydrofolic acid, which is required for the synthesis of nucleic acids and some amino acids in bacteria. By blocking this pathway, **sulfadiazine** prevents bacterial growth and replication.[1][5][6][11]



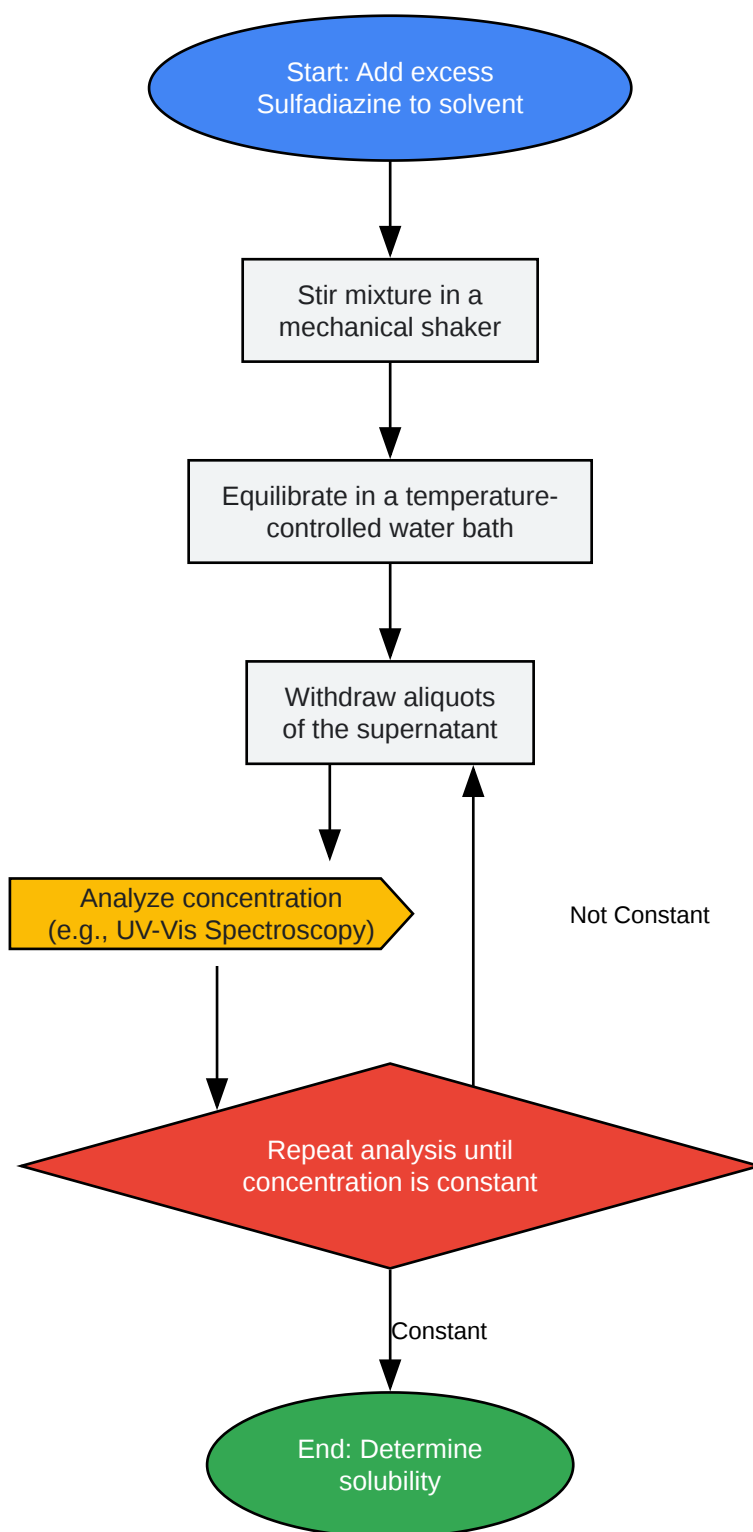
[Click to download full resolution via product page](#)

Sulfadiazine's competitive inhibition of DHPS.

Experimental Protocols

Accurate determination of physicochemical properties is fundamental to pharmaceutical research. Below are outlines of common experimental methodologies.

A widely used method for determining the solubility of a compound is the static equilibrium method.[16]



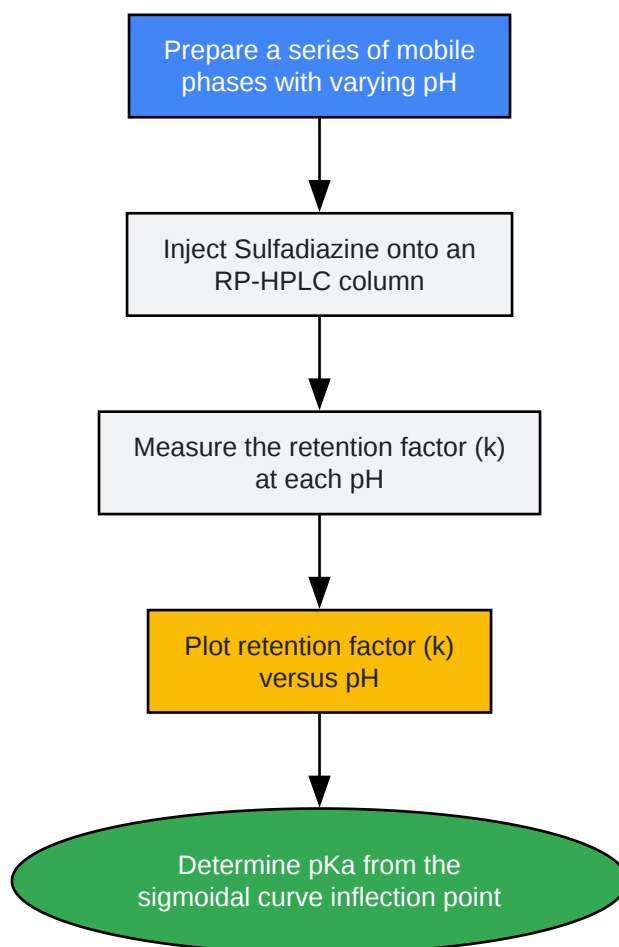
[Click to download full resolution via product page](#)

Workflow for solubility determination.

Detailed Protocol:

- Sample Preparation: An excess amount of **sulfadiazine** is added to a known volume of the solvent in a sealed container.[16]
- Equilibration: The mixture is agitated at a constant temperature for an extended period (e.g., 24-72 hours) to ensure equilibrium is reached.[16]
- Phase Separation: The saturated solution is separated from the undissolved solid by centrifugation or filtration.
- Quantification: The concentration of **sulfadiazine** in the clear supernatant is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry.[16][17][18][19]

The acid dissociation constant (pK_a) can be determined using various methods, including potentiometric titration and chromatographic techniques.



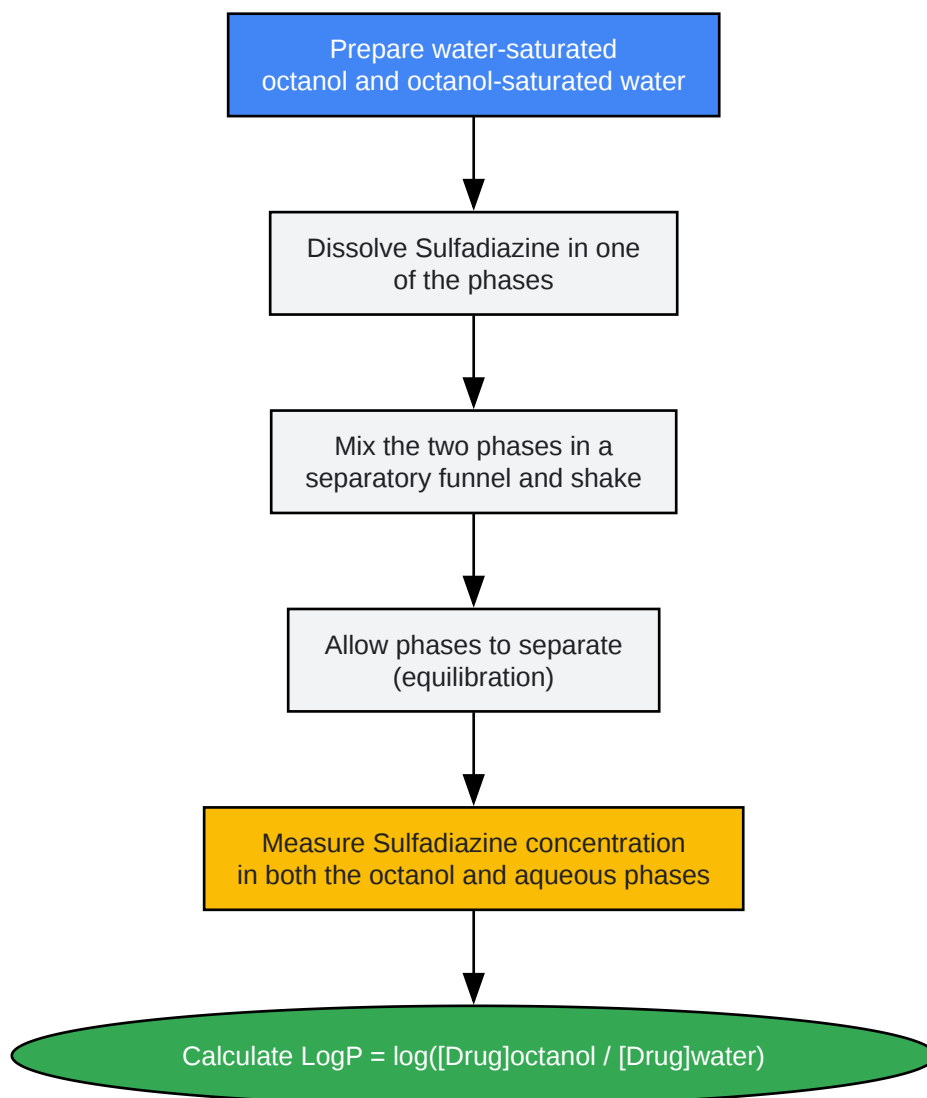
[Click to download full resolution via product page](#)

Workflow for pKa determination via chromatography.

Detailed Protocol (LC Method):

- Mobile Phase Preparation: A series of mobile phases with different pH values are prepared using appropriate buffer systems. The organic modifier content (e.g., acetonitrile) is kept constant.[\[20\]](#)
- Chromatographic Analysis: **Sulfadiazine** is injected into a reversed-phase HPLC system, and its retention time is measured for each mobile phase pH.[\[20\]](#)
- Data Analysis: The retention factor (k) is calculated for each pH. A plot of k versus pH will yield a sigmoidal curve. The pKa corresponds to the pH at the inflection point of this curve.
[\[20\]](#)

The octanol-water partition coefficient (LogP) is a measure of a compound's lipophilicity and is commonly determined using the shake-flask method or calculated from chromatographic data.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sulfadiazine CAS#: 68-35-9 [m.chemicalbook.com]
- 2. Sulfadiazine | C₁₀H₁₀N₄O₂S | CID 5215 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]

- 4. CAS 68-35-9: Sulfadiazine | CymitQuimica [cymitquimica.com]
- 5. 磺胺嘧啶 99.0-101.0% | Sigma-Aldrich [sigmaaldrich.com]
- 6. Sulfadiazine - Wikipedia [en.wikipedia.org]
- 7. Sulfadiazine (CAS 68-35-9) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 8. Sulfadiazine [webbook.nist.gov]
- 9. Sulfadiazine | 68-35-9 [chemicalbook.com]
- 10. Sulfadiazine [drugfuture.com]
- 11. Sulfadiazin | 68-35-9 [m.chemicalbook.com]
- 12. scielo.br [scielo.br]
- 13. researchgate.net [researchgate.net]
- 14. Crystal and molecular structure of silver sulphadiazine (N1-pyrimidin-2-ylsulphanilamide) - Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing) [pubs.rsc.org]
- 15. Sulfadiazine Sodium | C10H9N4NaO2S | CID 15899898 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 16. pubs.acs.org [pubs.acs.org]
- 17. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 18. ijpsr.com [ijpsr.com]
- 19. Indirect spectrophotometric determination of sulfadiazine based on localized surface plasmon resonance peak of silver nanoparticles after cloud point extraction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. scielo.br [scielo.br]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Sulfadiazine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682646#sulfadiazine-physicochemical-properties-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com